

DIANA Neuroimaging: A Technical Guide to Direct Neuronal Activity Imaging

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A revolutionary functional magnetic resonance imaging (fMRI) technique, Direct Imaging of Neuronal Activity (**DIANA**), has recently been developed, promising to transcend the traditional limitations of neuroimaging by directly detecting neuronal activity. This guide provides an in-depth technical overview of **DIANA**, from its foundational principles and experimental protocols to the ongoing scientific discourse surrounding its validity.

Introduction: The Quest for Direct Neuronal Imaging

For decades, functional MRI (fMRI) has been a cornerstone of neuroscience research, providing invaluable insights into brain function. However, the most common fMRI technique, Blood Oxygen Level Dependent (BOLD) imaging, does not measure neural activity directly. Instead, it detects changes in blood flow and oxygenation that are coupled to neuronal firing, a process known as the hemodynamic response. This response is inherently slow, peaking several seconds after the neural event, which fundamentally limits the temporal resolution of BOLD fMRI.

In 2022, a research group led by Phan Tan Toi and Jang-Yeon Park introduced **DIANA**, a novel fMRI method reported to overcome this limitation by directly imaging neuronal activity with millisecond temporal resolution.^[1] This development generated considerable excitement within the neuroscience community, as it held the potential to map the rapid flow of information across neural circuits with unprecedented clarity.

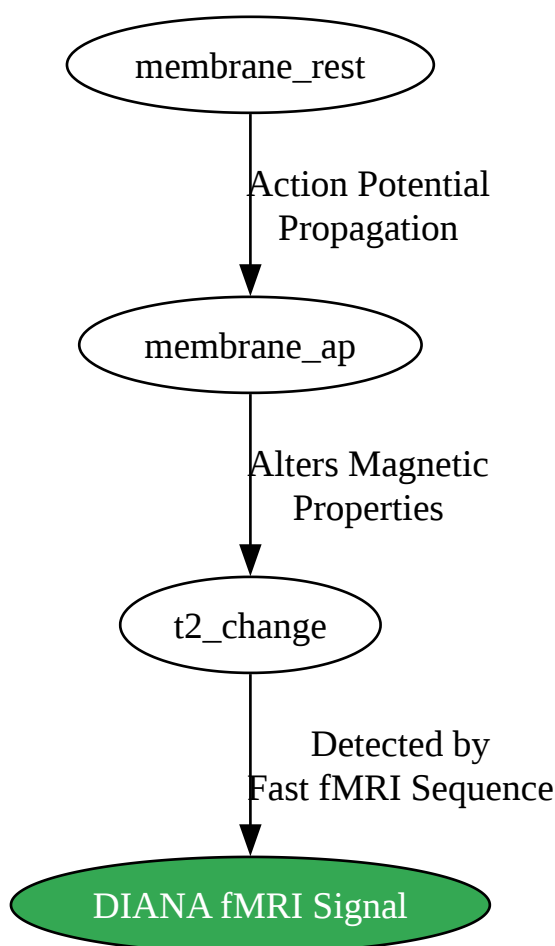
Core Principles of DIANA

The central hypothesis behind **DIANA** is that the fMRI signal can be made sensitive to the physiological changes that occur at the neuronal membrane during an action potential.

The Biophysical Hypothesis: Interfacial Water and T2 Changes

The proposed mechanism for the **DIANA** signal is a change in the transverse relaxation time (T2) of water molecules at the interface of the neuronal membrane.^{[1][2]} The theory posits that the propagation of an action potential—a rapid change in the electrical potential across the neuronal membrane—alters the orientation of water molecules bound to the lipid bilayer. This reorientation of "interfacial water" is hypothesized to be detectable as a subtle change in the T2-weighted MRI signal.^{[1][2]}

Unlike BOLD fMRI, which is dependent on a sluggish vascular response, this proposed mechanism would be time-locked to the neuronal firing itself, allowing for imaging with millisecond precision.



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Experimental Protocols

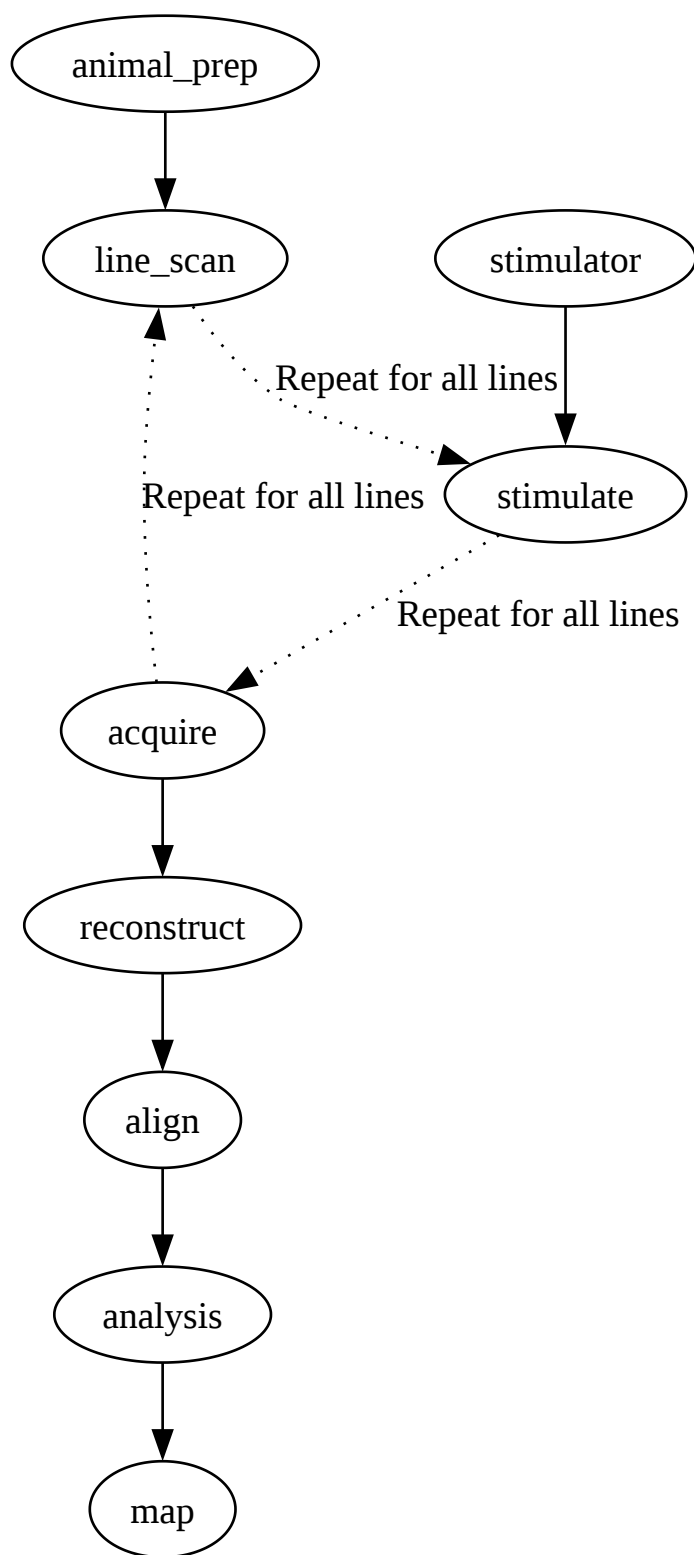
The initial **DIANA** experiments were conducted on anesthetized mice at a high magnetic field strength of 9.4 Tesla. The following sections detail the key aspects of the experimental protocol as described in the foundational study by Toi et al. (2022).

Animal Preparation and Stimulation

- Subjects: Anesthetized mice.
- Anesthesia: Typically, a combination of medetomidine and isoflurane is used to maintain a stable physiological state.
- Stimulation: Sensory stimulation, such as electrical stimulation of the whisker pad or forelimb, is used to evoke neuronal activity in specific brain regions. The stimulation is precisely timed and synchronized with the MRI data acquisition.

MRI Acquisition

A key innovation of **DIANA** is its use of a line-scanning fast low-angle shot (FLASH) pulse sequence, which allows for extremely rapid image acquisition.



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Data Presentation: Quantitative Parameters

The following tables summarize the key quantitative parameters from the original **DIANA** study and a subsequent replication attempt.

Parameter	Toi et al. (2022) - Original Study	Choi et al. (2023) - Replication Attempt
Magnetic Field Strength	9.4 T	15.2 T
Pulse Sequence	2D Line-Scanning FLASH	2D Line-Scanning FLASH (identical protocol)
Temporal Resolution (TR)	5 ms	5 ms
Echo Time (TE)	2 ms	2 ms
Matrix Size	72 x 54	Not specified, but used identical protocol
Stimulus Duration	5 ms	Not specified, but used identical protocol
Number of Trials	50-300	Up to 1,050
Reported Signal Change	~0.2%	No detectable neuronal activity-like peak

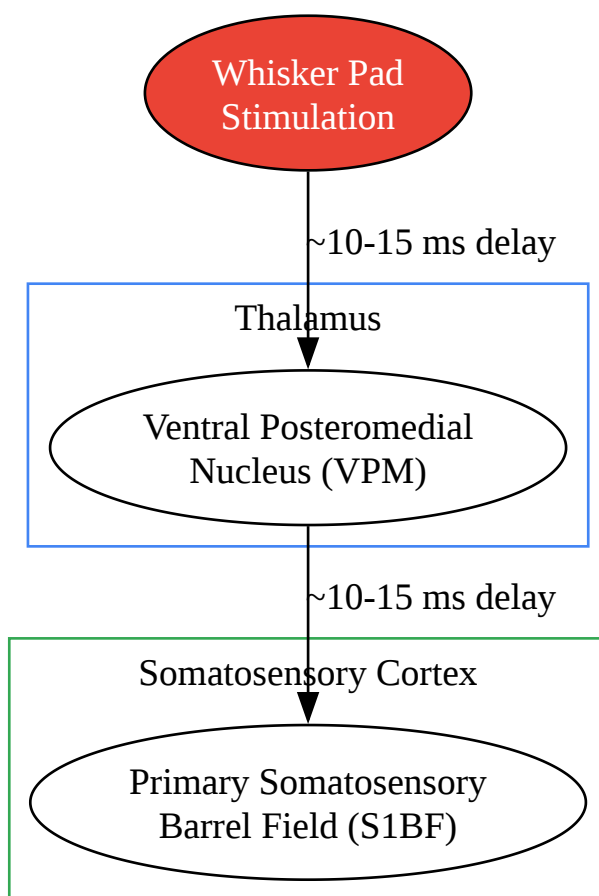
Table 1: Comparison of key MRI acquisition parameters.

Key Findings and Visualizations

The initial **DIANA** study successfully mapped the propagation of neuronal signals along the thalamocortical pathway in the mouse brain.

Thalamocortical Pathway Mapping

Using whisker-pad stimulation, **DIANA** fMRI was able to detect sequential activation in the ventral posteromedial nucleus (VPM) of the thalamus and the primary somatosensory barrel field (S1BF) of the cortex. The timing of these activations was consistent with the known electrophysiological delays in this pathway.



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The DIANA Controversy: Signal or Artifact?

Despite the promising initial results, the **DIANA** technique has been met with skepticism, and several independent research groups have failed to replicate the original findings.^{[3][4][5][6][7]}

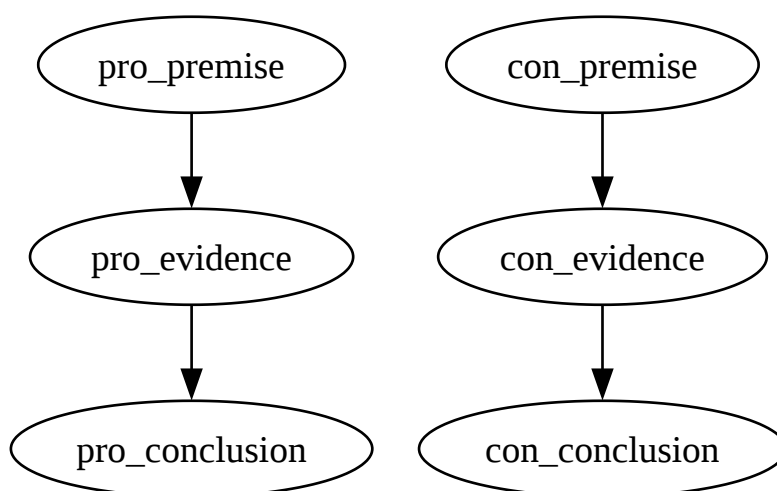
Failed Replication Attempts

Studies attempting to reproduce the **DIANA** signal, even with higher magnetic field strengths and more extensive signal averaging, have not observed the fast, neuronal-like fMRI peak reported in the original paper.^[7] These studies did, however, reliably detect the conventional BOLD response to the same stimuli.

The Artifact Hypothesis

A leading alternative explanation is that the **DIANA** signal is not of biological origin but is instead an artifact arising from the specifics of the pulse sequence and its interaction with the

MRI hardware and the sample.[3][4][8][9] Research from a group at MIT suggests that subtle, non-ideal aspects of the pulse sequence timing, particularly a short trigger interval synchronized with the stimulus, could create spurious signals that mimic the appearance of a fast neuronal response.[4] This group was able to generate **DIANA**-like signals even in a tube of water, where no neuronal activity is present, by using the same pulse sequence.[3][9]



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Conclusion and Future Directions

DIANA neuroimaging was introduced as a groundbreaking technique with the potential to revolutionize our understanding of brain function by providing a direct window into neural dynamics. The initial findings were compelling, demonstrating the ability to map neural pathways with unprecedented spatiotemporal resolution.

However, the significant challenges in replicating these findings and the strong evidence for a potential artifactual origin of the signal have cast doubt on the validity of **DIANA** as a direct measure of neuronal activity. The ongoing scientific debate highlights the rigorous process of validation that new scientific methods must undergo.

For researchers, scientists, and drug development professionals, the story of **DIANA** serves as a critical case study in the complexities of neuroimaging. While the quest for a non-invasive, high-resolution method to directly image neuronal firing continues, the lessons learned from the development and scrutiny of **DIANA** will undoubtedly inform and refine future approaches in this exciting and challenging field.

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